

Dissolving NNC 26-9100 for Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NNC 26-9100

Cat. No.: B1679357

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution of **NNC 26-9100**, a selective somatostatin sst4 receptor agonist, for use in both in vitro and in vivo research settings. Adherence to these guidelines will help ensure the compound's stability, solubility, and optimal performance in your experiments.

Physicochemical Properties and Solubility

NNC 26-9100 is a non-peptide compound with a molecular weight of 556.35 g/mol ^[1] Its solubility in common laboratory solvents is a critical factor for preparing accurate and effective experimental solutions.

Solubility Data Summary

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
Dimethyl Sulfoxide (DMSO)	50	27.82
Ethanol	50	27.82

For assistance in dissolving the compound, it is recommended to gently heat the solution to 37°C and use an ultrasonic bath. ^[2]

Recommended Storage and Handling

Proper storage is crucial to maintain the integrity of **NNC 26-9100**. The solid compound should be stored at 4°C. Once dissolved into a stock solution, it is imperative to aliquot it into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles.^[2]

Stock Solution Storage Recommendations^[2]

Storage Temperature	Recommended Use-by Period
-20°C	Within 1 month
-80°C	Within 6 months

Experimental Protocols

Below are detailed protocols for preparing **NNC 26-9100** solutions for common research applications.

Protocol 1: Preparation of a 10 mM Stock Solution for In Vitro Studies

This protocol is suitable for cell-based assays and other in vitro experiments.

Materials:

- **NNC 26-9100** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weighing: Accurately weigh 0.556 mg of **NNC 26-9100** powder and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 100 μ L of anhydrous DMSO to the microcentrifuge tube.[\[3\]](#)
- Mixing: Vortex the tube thoroughly until the powder is completely dissolved. If necessary, briefly sonicate the solution in an ultrasonic bath to aid dissolution.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[2\]](#)

Protocol 2: Preparation of NNC 26-9100 for Intravenous (i.v.) Administration in Rodents

This protocol describes the preparation of **NNC 26-9100** for intravenous injection, as demonstrated in rat studies.[\[4\]](#)

Materials:

- **NNC 26-9100** stock solution (e.g., 10 mM in DMSO)
- Sterile saline (0.9% NaCl)
- Sterile tubes for dilution

Procedure:

- Initial Dilution: Prepare an intermediate stock of **NNC 26-9100** in DMSO if your primary stock is too concentrated.
- Final Formulation: Prepare the final injection solution by diluting the **NNC 26-9100** DMSO stock into sterile saline to achieve the desired final concentration. The final concentration of DMSO in the injected solution should not exceed 2%.[\[4\]](#) For example, to prepare 1 mL of a final solution, add 20 μ L of the **NNC 26-9100** DMSO stock to 980 μ L of sterile saline.
- Administration: The solution is now ready for intravenous administration.

Protocol 3: Preparation of NNC 26-9100 for Intraperitoneal (i.p.) Administration in Rodents

This protocol outlines the preparation of **NNC 26-9100** for intraperitoneal injection, as used in mouse studies.[\[5\]](#)[\[6\]](#)

Materials:

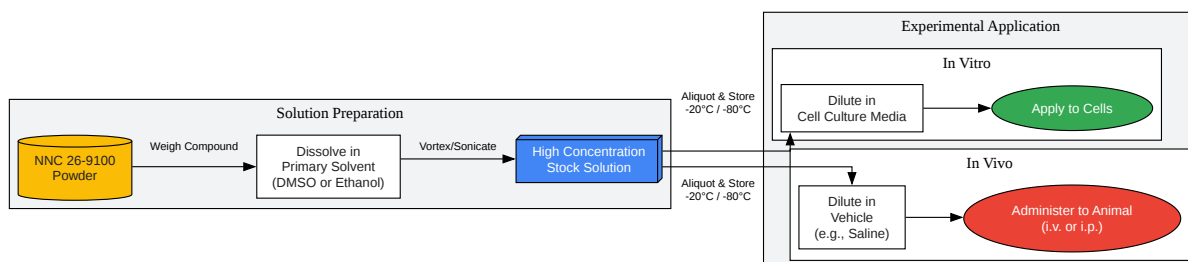
- **NNC 26-9100** powder
- 95% Ethanol
- Sterile tubes for dilution

Procedure:

- **Dissolution:** Directly dissolve **NNC 26-9100** in 95% ethanol to achieve the desired final concentration. For example, a 90 μ M solution has been used in published studies.[\[5\]](#)[\[6\]](#)
- **Mixing:** Vortex the solution until the compound is fully dissolved.
- **Administration:** The solution is now ready for intraperitoneal administration.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for preparing and using **NNC 26-9100** in a research setting.



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Caption: Workflow for dissolving and applying **NNC 26-9100**.

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